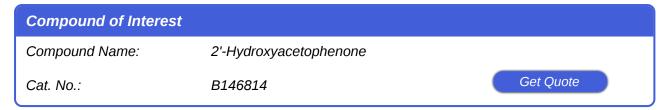


A Comparative Guide to the Genotoxicity of 2'-Hydroxyacetophenone

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the genotoxicity of 2'-

Hydroxyacetophenone and its structural analogs: 4'-Hydroxyacetophenone, 3'-

Hydroxyacetophenone, and the parent compound, Acetophenone. The information is compiled from various safety assessments and regulatory dossiers to facilitate an evidence-based evaluation for research and development purposes.

Executive Summary

Overall, **2'-Hydroxyacetophenone** is not considered to be genotoxic based on the available evidence. A key bacterial reverse mutation (Ames) test on **2'-Hydroxyacetophenone** was negative. For other genotoxicity endpoints, data from its structural analog, 4'-Hydroxyacetophenone, has been used to support a conclusion of no genotoxic concern. The parent compound, Acetophenone, also shows a low concern for mutagenicity. Data on 3'-Hydroxyacetophenone is limited.

Comparative Genotoxicity Data

The following tables summarize the available quantitative and qualitative data for the genotoxicity of **2'-Hydroxyacetophenone** and its comparators.

Table 1: Bacterial Reverse Mutation Assay (Ames Test) Results



Compound	Strains Tested	Concentration Range	Metabolic Activation (S9)	Result
2'- Hydroxyacetoph enone	S. typhimurium TA98, TA100, TA1535, TA1537	3 μmol/plate	With and Without	Negative[1]
4'- Hydroxyacetoph enone	S. typhimurium TA98, TA100, TA1535, TA1537, TA1538	Up to 10,000 μ g/plate	With and Without	Negative[2]
Acetophenone	S. typhimurium	Not specified	Not specified	Not mutagenic
3'- Hydroxyacetoph enone	No data available	No data available	No data available	No data available

Table 2: In Vitro Mammalian Cell Micronucleus Test Results

Compound	Cell Line	Concentration Range	Metabolic Activation (S9)	Result
2'- Hydroxyacetoph enone	Data not available (Read- across from 4'- Hydroxyacetoph enone)	-	-	Negative (by read-across)[1]
4'- Hydroxyacetoph enone	Human lymphocytes	Up to 1500 μg/mL (-S9), Up to 2000 μg/mL (+S9)	With and Without	Negative
Acetophenone	No data available	No data available	No data available	No data available
3'- Hydroxyacetoph enone	No data available	No data available	No data available	No data available



Table 3: In Vivo Mammalian Erythrocyte Micronucleus Test Results

Compound	Species/Strain	Route of Administration	Dose Range	Result
2'- Hydroxyacetoph enone	Data not available (Read- across from 4'- Hydroxyacetoph enone)	-	-	Negative (by read-across)[1]
4'- Hydroxyacetoph enone	Mouse	Oral gavage	Up to 2000 mg/kg bw	Negative[1]
Acetophenone	Mouse	Intraperitoneal	103, 257.5, 515 mg/kg bw	Negative[3]
3'- Hydroxyacetoph enone	No data available	No data available	No data available	No data available

Table 4: In Vitro Mammalian Chromosome Aberration Test Results



Compound	Cell Line	Concentration Range	Metabolic Activation (S9)	Result
2'- Hydroxyacetoph enone	Data not available (Read- across from 4'- Hydroxyacetoph enone)	-	-	Negative (by read-across)
4'- Hydroxyacetoph enone	Chinese Hamster Ovary (CHO)	Up to 5000 μg/mL	With and Without	Negative
Acetophenone	No data available	No data available	No data available	No data available
3'- Hydroxyacetoph enone	No data available	No data available	No data available	No data available

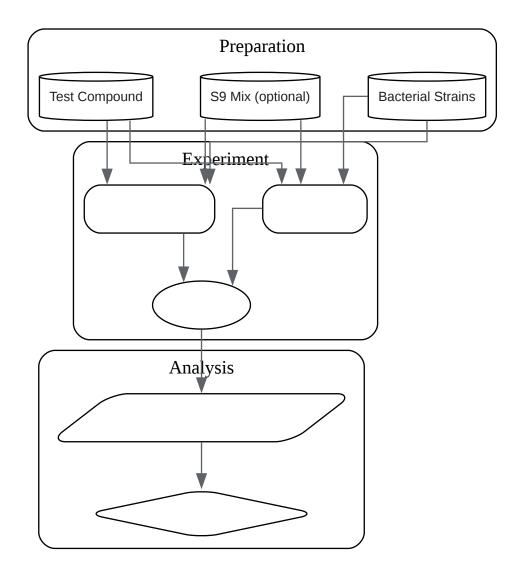
Experimental Protocols

Detailed methodologies for the key genotoxicity assays are outlined below, based on OECD guidelines.

Bacterial Reverse Mutation Assay (Ames Test) - OECD471

This test evaluates the potential of a substance to induce gene mutations in bacteria.





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Bacterial Reverse Mutation Assay (Ames Test) Workflow.

Protocol Steps:

- Strains: Several strains of Salmonella typhimurium and Escherichia coli with pre-existing mutations are used.
- Exposure: The bacterial strains are exposed to the test substance at various concentrations, with and without a metabolic activation system (S9 mix).
- Incubation: The treated bacteria are plated on a minimal agar medium.

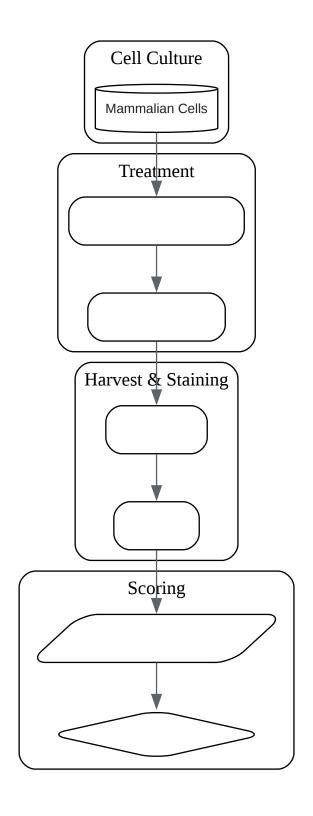


- Scoring: After incubation, the number of revertant colonies (colonies that have regained the ability to grow) is counted.
- Evaluation: A substance is considered mutagenic if it causes a dose-dependent and reproducible increase in the number of revertant colonies compared to the negative control.

In Vitro Mammalian Cell Micronucleus Test - OECD 487

This assay detects chromosomal damage or aneuploidy in mammalian cells.





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In Vitro Micronucleus Assay Workflow.

Protocol Steps:

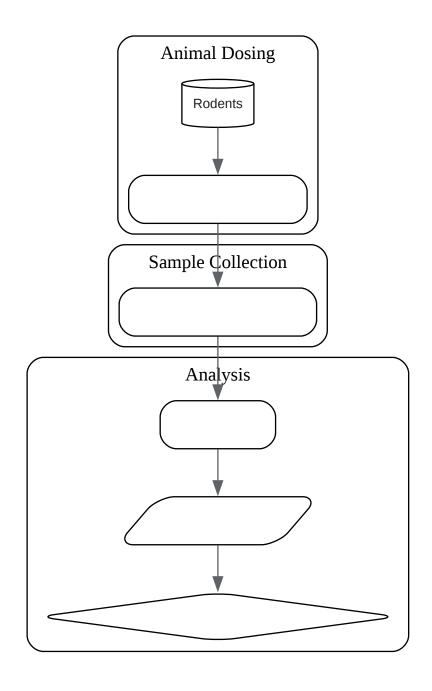


- Cell Culture: Mammalian cells (e.g., human lymphocytes, CHO, TK6) are cultured.
- Treatment: The cells are treated with the test substance at various concentrations, with and without metabolic activation (S9). Cytochalasin B is added to block cytokinesis, resulting in binucleated cells.
- · Harvesting: Cells are harvested and fixed.
- Staining: The cells are stained to visualize the nuclei and micronuclei.
- Analysis: The frequency of micronucleated cells in the binucleated cell population is determined by microscopic analysis.
- Evaluation: A significant, dose-dependent increase in the frequency of micronucleated cells indicates a potential for chromosomal damage.

In Vivo Mammalian Erythrocyte Micronucleus Test - OECD 474

This test assesses the potential of a substance to cause chromosomal damage in the bone marrow of living animals.





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